

# Solid-Phase Extraction of Bitertanol in Water: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Bitertanol*

Cat. No.: *B1216083*

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **Bitertanol** from water samples. **Bitertanol** is a broad-spectrum conazole fungicide used in agriculture, and its presence in water sources is a matter of environmental and health concern.<sup>[1]</sup> These methods are essential for the accurate monitoring and quantification of **Bitertanol** residues in environmental water samples.

## Introduction

**Bitertanol**, with the chemical formula  $C_{20}H_{23}N_3O_2$ , is a fungicide used to control a range of fungal diseases on fruits, cereals, and other crops.<sup>[1]</sup> Due to its potential for runoff from agricultural areas, it is crucial to have reliable and efficient methods for its detection in water samples. Solid-phase extraction is a widely used technique for the pre-concentration and purification of analytes from complex matrices like water, offering high recovery and cleaner extracts suitable for subsequent analysis by techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

This application note details a robust SPE protocol using C18 cartridges for the extraction of **Bitertanol** from water, followed by LC-MS/MS analysis. C18 is a nonpolar sorbent that effectively retains **Bitertanol**, which is a relatively nonpolar compound.

## Physicochemical Properties of Bitertanol

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>23</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	337.42 g/mol
IUPAC Name	1-([1,1'-biphenyl]-4-yloxy)-3,3-dimethyl-1-(1H-1,2,4-triazol-1-yl)butan-2-ol
Water Solubility	Low
LogP (estimated)	3.8

## Data Presentation: Quantitative Performance of Bitertanol Extraction

Several analytical methods have been validated for the determination of **Bitertanol** in water, demonstrating high recovery rates and low limits of detection. The following table summarizes the performance of different methods.

Analytical Method	Matrix	Recovery (%)	Limit of Detection (LOD) / Limit of Quantification (LOQ)	Reference
DFG Method 613	Water	82 - 114	0.005 mg/L (LOD)	<a href="#">[2]</a>
DFG Multi-residue Method W 5	Water	91 - 114	0.005 mg/L (LOD)	<a href="#">[2]</a>
Thin-Layer Separation with UV Detection	Ground and Drinking Water	85 - 116	0.05 µg/L (LOD)	<a href="#">[2]</a>
HPLC	Apple, Pear, Tomato, Cucumber, Soil	74.6 - 101.0	-	<a href="#">[3]</a>

## Experimental Protocols

This section provides a detailed methodology for the solid-phase extraction of **Bitertanol** from water samples using C18 cartridges, followed by LC-MS/MS analysis.

## Materials and Reagents

- SPE Cartridges: C18, 500 mg, 6 mL
- Solvents: Methanol (HPLC grade), Acetonitrile (HPLC grade), Deionized water (18.2 MΩ·cm)
- Reagents: Formic acid
- **Bitertanol** analytical standard
- Sample Collection Bottles: Amber glass bottles

- Vacuum manifold for SPE
- Nitrogen evaporator
- LC-MS/MS system

## Sample Preparation

- Collect water samples in amber glass bottles and store them at 4°C until analysis.
- If the water sample contains suspended solids, filter it through a 0.45 µm glass fiber filter.

## Solid-Phase Extraction (SPE) Protocol

- Cartridge Conditioning:
  - Pass 5 mL of methanol through the C18 cartridge.
  - Pass 5 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
  - Load 500 mL of the water sample onto the conditioned cartridge at a flow rate of approximately 5 mL/min.
- Washing:
  - After loading the entire sample, wash the cartridge with 5 mL of deionized water to remove any polar impurities.
  - Dry the cartridge under vacuum for 10-15 minutes.
- Elution:
  - Elute the retained **Bitertanol** from the cartridge with two 5 mL aliquots of methanol.
  - Collect the eluate in a clean collection tube.
- Concentration:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis.

## LC-MS/MS Analysis

- LC Column: C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to ensure good separation of **Bitertanol** from matrix components.
- Flow Rate: 0.3 mL/min
- Injection Volume: 10 µL
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MS/MS Transitions:
  - Precursor Ion (m/z): 338.2
  - Product Ions (m/z): 70.1, 269.1[4]

## Visualizations

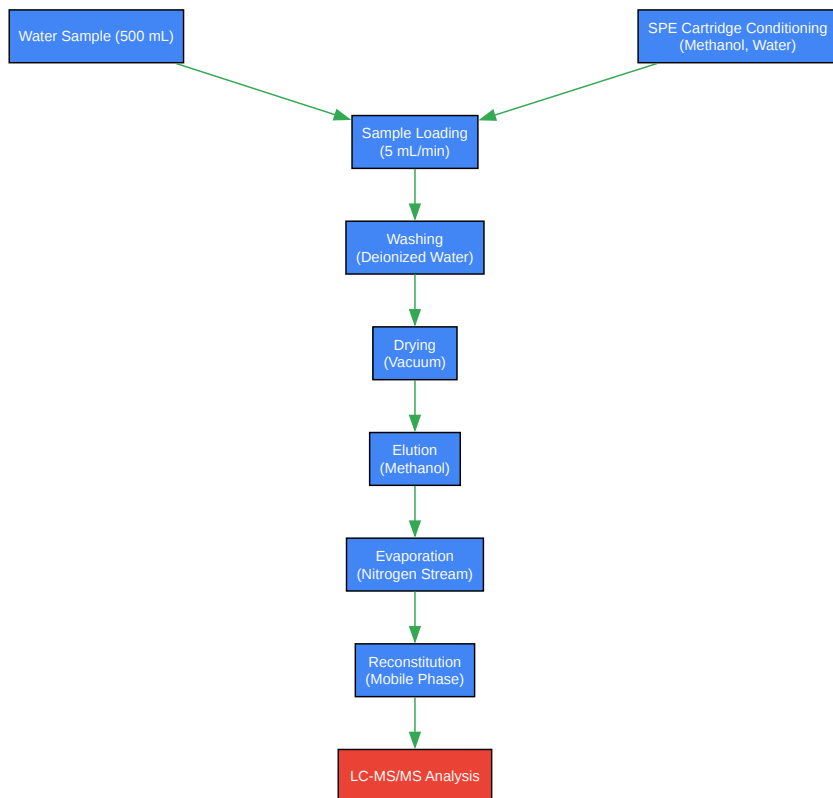
### Bitertanol Chemical Structure



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Caption: Chemical structure of **Bitertanol**.

## Solid-Phase Extraction Workflow for Bitertanol Analysis



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Caption: General workflow for the solid-phase extraction of **Bitertanol** from water samples.

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